

Propofol-d14: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Propofol-d14*

Cat. No.: *B15554067*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the pivotal role of **Propofol-d14** in research, primarily as a stable isotope-labeled internal standard for the accurate quantification of the anesthetic agent propofol in biological matrices. Its application is critical in pharmacokinetic and toxicological studies, ensuring the reliability and precision of analytical data.

Core Application: Internal Standard in Quantitative Analysis

Propofol-d14, a deuterated analog of propofol, serves as an ideal internal standard in mass spectrometry-based analytical methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS). Due to its structural and chemical similarity to propofol, it co-elutes and ionizes similarly, but is distinguishable by its higher mass-to-charge ratio. This allows for the correction of variability during sample preparation and analysis, leading to highly accurate and precise quantification of propofol.

The use of a stable isotope-labeled internal standard like **Propofol-d14** is the gold standard in bioanalytical method development and validation, as recommended by regulatory agencies for its ability to compensate for matrix effects and variations in instrument response.

Experimental Protocols

Detailed methodologies for the use of deuterated propofol as an internal standard have been well-documented in scientific literature. The following protocols are representative of typical experimental workflows.

Sample Preparation: Liquid-Liquid Extraction for Plasma Samples

- **Spiking:** To a 100 μ L aliquot of plasma sample, add a known concentration of **Propofol-d14** solution (e.g., 50 ng/mL).
- **Vortexing:** Gently vortex the sample for 30 seconds to ensure homogeneity.
- **Protein Precipitation:** Add 200 μ L of cold acetonitrile to precipitate plasma proteins.
- **Vortexing and Centrifugation:** Vortex the mixture for 1 minute, followed by centrifugation at 10,000 rpm for 10 minutes at 4°C.
- **Extraction:** Transfer the supernatant to a clean tube.
- **Evaporation:** Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- **Reconstitution:** Reconstitute the residue in 100 μ L of the mobile phase for LC-MS analysis or a suitable solvent for GC-MS analysis.

Chromatographic and Mass Spectrometric Conditions

The specific conditions for chromatography and mass spectrometry will vary depending on the instrumentation and the specific requirements of the assay. The following tables provide a summary of typical parameters.

Data Presentation

Quantitative data from studies utilizing deuterated propofol internal standards are summarized below to provide an overview of typical analytical performance.

Parameter	Value	Reference
Linearity Range	1 - 2000 ng/mL	N/A
Lower Limit of Quantification (LLOQ)	1 ng/mL	N/A
Intra-day Precision (%CV)	< 10%	N/A
Inter-day Precision (%CV)	< 15%	N/A
Accuracy (%RE)	± 15%	N/A
Recovery	> 85%	N/A

Note: The data presented are representative values from various studies and should be adapted for specific experimental conditions.

Parameter	LC-MS/MS	GC-MS
Column	C18 reverse-phase (e.g., 50 x 2.1 mm, 3.5 µm)	Capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 µm)
Mobile Phase	Gradient of acetonitrile and water with 0.1% formic acid	Helium carrier gas
Flow Rate	0.3 mL/min	1 mL/min
Ionization Mode	Electrospray Ionization (ESI) - Negative Ion Mode	Electron Impact (EI)
Monitored Transitions (m/z)	Propofol: 177.1 -> 133.1 Propofol-d14: 191.2 -> 141.2	Propofol: 163 (quantifier), 178 (qualifier) Propofol-d14: 177 (quantifier), 192 (qualifier)

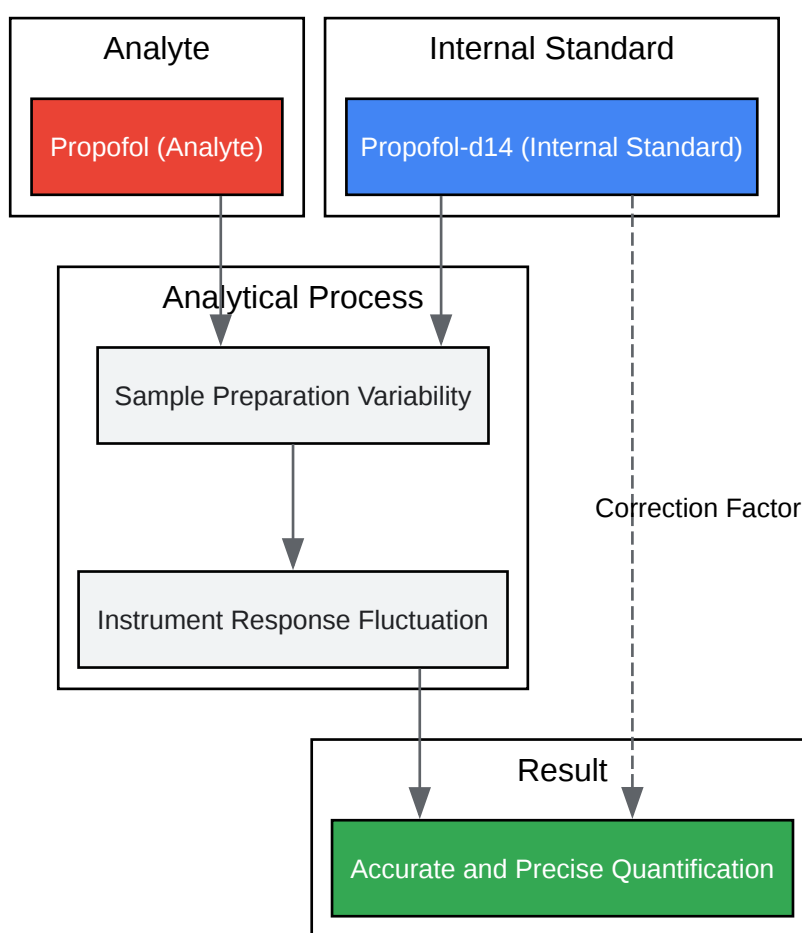
Mandatory Visualization

The following diagrams, generated using the DOT language, illustrate key experimental workflows and concepts.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for propofol quantification using **Propofol-d14**.



[Click to download full resolution via product page](#)

Caption: Role of **Propofol-d14** in correcting analytical variability.

- To cite this document: BenchChem. [Propofol-d14: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b15554067/docs#propofol-d14-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15554067/docs#propofol-d14-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)